

Technical Guide: Physicochemical Properties and Synthesis of 1-(4-Methoxycyclohexyl)propan-1-one

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Compound of Interest

Compound Name: 1-(4-Methoxycyclohexyl)propan-1-one

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical properties of **1-(4-Methoxycyclohexyl)propan-1-one**, a cyclohexane derivative of potential interest in chemical and pharmaceutical research. Due to the limited availability of direct experimental data for this specific compound, this document also outlines a proposed synthetic pathway based on established chemical principles, including a detailed, generalized experimental protocol and methods for characterization. This guide serves as a valuable resource for researchers intending to synthesize and study **1-(4-Methoxycyclohexyl)propan-1-one**, providing a foundational understanding of its chemistry and a framework for its potential biological evaluation.

Introduction

1-(4-Methoxycyclohexyl)propan-1-one is an organic compound featuring a cyclohexyl ring substituted with a methoxy group and a propanoyl group. Its structural similarity to other biologically active cyclohexanone derivatives suggests its potential as a scaffold in drug discovery and a building block in organic synthesis. This guide aims to consolidate the

available physicochemical data and provide a practical, theoretical framework for its laboratory synthesis and characterization.

Physicochemical Properties

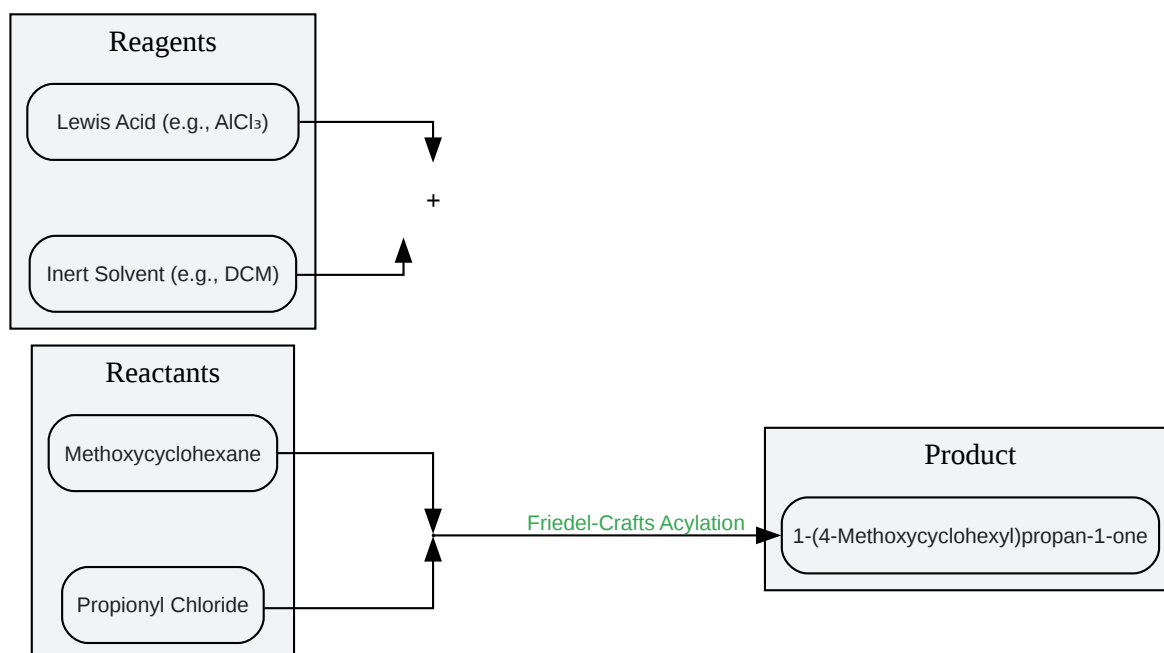
Currently, there is limited publicly available experimental data on the physical properties of **1-(4-Methoxycyclohexyl)propan-1-one**. The known and predicted properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₂	CymitQuimica[1]
Molecular Weight	170.25 g/mol	CymitQuimica[1]
CAS Number	859055-52-0	CymitQuimica[1]
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
XlogP (Predicted)	1.5	PubChemLite[2]

Proposed Synthesis

A plausible and efficient method for the synthesis of **1-(4-Methoxycyclohexyl)propan-1-one** is the Friedel-Crafts acylation of methoxycyclohexane with propionyl chloride. This well-established reaction introduces an acyl group onto an aromatic or aliphatic ring system using a Lewis acid catalyst.

Proposed Reaction Scheme



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Caption: Proposed synthesis of **1-(4-Methoxycyclohexyl)propan-1-one**.

General Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **1-(4-Methoxycyclohexyl)propan-1-one** via Friedel-Crafts acylation.

Materials:

- Methoxycyclohexane
- Propionyl chloride
- Anhydrous aluminum chloride (AlCl_3) or other suitable Lewis acid
- Anhydrous dichloromethane (DCM) or other inert solvent

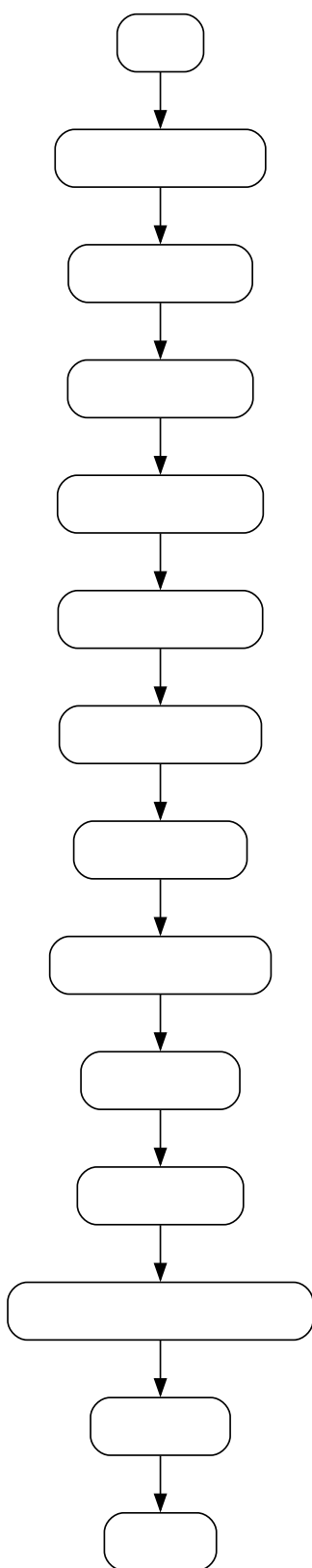
- Hydrochloric acid (HCl), dilute solution
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator

Procedure:

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a drying tube, and a dropping funnel is set up in a fume hood.
- **Reagent Addition:** The flask is charged with anhydrous aluminum chloride and anhydrous dichloromethane. The mixture is cooled in an ice bath.
- Propionyl chloride is added dropwise to the stirred suspension.
- Methoxycyclohexane, dissolved in anhydrous dichloromethane, is then added dropwise to the reaction mixture via the dropping funnel over a period of 30-60 minutes, maintaining the temperature at 0-5 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure completion. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Workup:** The reaction is quenched by carefully pouring the mixture over crushed ice and dilute hydrochloric acid.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.

- The combined organic layers are washed successively with water, saturated sodium bicarbonate solution, and brine.
- Purification: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product can be further purified by column chromatography on silica gel or by distillation under reduced pressure.

Experimental Workflow



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Caption: General workflow for the synthesis and purification.

Characterization Methods

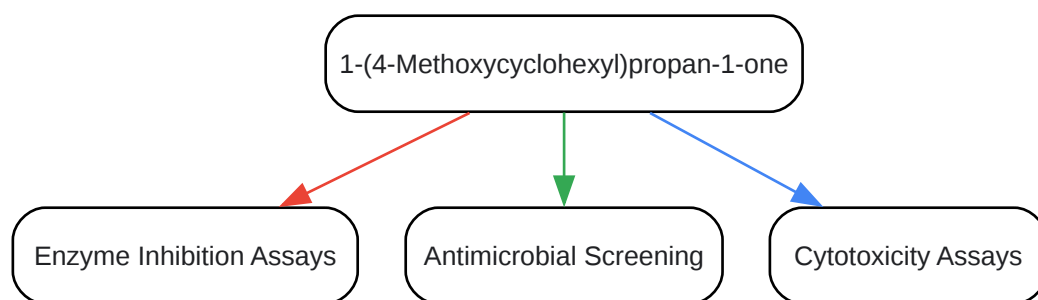
To confirm the identity and purity of the synthesized **1-(4-Methoxycyclohexyl)propan-1-one**, the following standard analytical techniques are recommended:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR should provide signals corresponding to the protons of the ethyl group, the methoxy group, and the cyclohexyl ring, with characteristic chemical shifts and splitting patterns.
 - ^{13}C NMR will show distinct peaks for each unique carbon atom in the molecule, including the carbonyl carbon.
- Infrared (IR) Spectroscopy: A strong absorption band in the region of $1700\text{--}1720\text{ cm}^{-1}$ is expected, characteristic of a ketone carbonyl group.
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (170.25 g/mol).

Potential Biological Activity and Future Directions

While no specific biological activity has been reported for **1-(4-Methoxycyclohexyl)propan-1-one**, related cyclohexanone derivatives have shown a range of biological effects, including neuroprotective and enzyme inhibitory activities. Future research could explore the potential of this compound in areas such as:

- Enzyme Inhibition Assays: Screening against various enzymes, such as kinases or proteases, could reveal potential therapeutic applications.
- Antimicrobial Activity: Testing against a panel of bacteria and fungi to determine any antimicrobial properties.
- Cytotoxicity Assays: Evaluating its effect on various cancer cell lines to assess any potential as an anticancer agent.



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Caption: Potential avenues for future biological evaluation.

Conclusion

This technical guide provides the currently available data for **1-(4-Methoxycyclohexyl)propan-1-one** and a robust, proposed methodology for its synthesis and characterization. The outlined procedures and analytical methods offer a solid foundation for researchers to produce and study this compound. The exploration of its biological activities represents a promising area for future investigation, with the potential to uncover novel therapeutic applications.

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References

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